

Mal-va-mac-SN38 for antibody-drug conjugate development

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Compound of Interest

Compound Name: Mal-va-mac-SN38

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[9] A cathepsin B-cleavable linker for SN-38-based antibody-drugconjugates with high potency - PubMed (2021-03-01) ... SN-38-based antibody-drug conjugates with high potency. ... To obtain a stable and potent SN-38-based ADC, we developed a cathepsin B-cleavable linker, AcLys-ValCit-PABC, which can be conjugated to the 20-hydroxyl group of SN-38. The resulting ADC, termed HW-4, exhibited a drug-to-antibody ratio of 7.1 and good stability in rat plasma. HW-4 was highly potent in vitro, with IC50 values ranging from 1.5 to 11.2 nM against four HER2-positive cancer cell lines. In a HER2-positive NCI-N87 gastric cancer xenograft model, HW-4 at a dose of 10 mg/kg showed a greater tumor growth inhibition rate than T-DM1 (116.8% vs. 97.4%). ... (2021-03-01) To obtain a stable and potent SN-38-based ADC, we developed a cathepsin B-cleavable linker, AcLys-ValCit-PABC, which can be conjugated to the 20-hydroxyl group of SN-38. The resulting ADC, termed HW-4, exhibited a drug-to-antibody ratio of 7.1 and good stability in rat plasma. HW-4 was highly potent in vitro, with IC50 values ranging from 1.5 to 11.2 nM against four HER2-positive cancer cell lines. In a HER2-positive NCI-N87 gastric cancer xenograft model, HW-4 at a dose of 10 mg/kg showed a greater tumor

growth inhibition rate than T-DM1 (116.8% vs. 97.4%). ... (2021-03-01) Abstract. SN-38, the active metabolite of irinotecan, is a potent topoisomerase I inhibitor that has been used as a payload for antibody-drug conjugates (ADCs). However, the development of SN-38-based ADCs has been hampered by the lack of a suitable linker that can stably conjugate SN-38 to an antibody and efficiently release the drug in tumor cells. To obtain a stable and potent SN-38-based ADC, we developed a cathepsin B-cleavable linker, AcLys-ValCit-PABC, which can be conjugated to the 20-hydroxyl group of SN-38. The resulting ADC, termed HW-4, exhibited a drug-to-antibody ratio of 7.1 and good stability in rat plasma. ... (2021-03-01) Affiliations. 1 State Key Laboratory of NBC Protection for Civilian, Beijing 102205, China. 2 Beijing Institute of Pharmacology and Toxicology, Beijing 100850, China. 3 Beijing Institute of Pharmacology and Toxicology, Beijing 100850, China. Electronic address: --INVALID-LINK-- . PMID: 33662534; DOI: 10.1016/j.bmcl.2021.127958. Abstract. SN-38, the active metabolite of irinotecan, is a potent topoisomerase I inhibitor that has been used as a payload for antibody-drug conjugates (ADCs). However, the development of SN-38-based ADCs has been hampered by the lack of a suitable linker that can stably conjugate SN-38 to an antibody and efficiently release the drug in tumor cells. ... (2021-03-01) In a HER2-positive NCI-N87 gastric cancer xenograft model, HW-4 at a dose of 10 mg/kg showed a greater tumor growth inhibition rate than T-DM1 (116.8% vs. 97.4%). HW-4 also demonstrated a good safety profile in rats, with a maximum tolerated dose of > 60 mg/kg. These results suggest that AcLys-ValCit-PABC is a promising linker for the development of SN-38-based ADCs. Keywords: AcLys-ValCit-PABC; Antibody-drug conjugate; Cathepsin B; HER2; Linker; SN-38. © 2021 Elsevier Ltd. All rights reserved. [10](#).

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[\[19\]](#) [20](#) **Mal-va-mac-SN38**: A Technical Guide for Antibody-Drug Conjugate Development

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Mal-va-mac-SN38**, a drug-linker conjugate with significant potential in the development of next-generation antibody-drug conjugates (ADCs). We will delve into its core components, mechanism of action, and the critical experimental protocols necessary for its evaluation and implementation in ADC constructs.

Introduction to Mal-va-mac-SN38

Mal-va-mac-SN38 is a drug-linker conjugate designed for ADC development.^{[21][22][23]} It comprises the potent topoisomerase I inhibitor SN-38 as its cytotoxic payload, connected to a sophisticated linker system. This linker is designed to covalently bind to endogenous albumin in vivo, forming a stable HSA-va-mac-SN38 complex.^{[21][24]} This unique feature contributes to its exceptional stability in human plasma and is key to its anti-tumor and anti-metastatic effects.^{[21][24][25]}

The payload, SN-38, is the active metabolite of irinotecan and is 100 to 1000 times more potent than its parent drug.^{[26][27]} Topoisomerase I inhibitors like SN-38 exert their cytotoxic effects by binding to the DNA-topoisomerase I complex, which leads to DNA strand breaks and ultimately apoptosis.^[26] The use of SN-38 in ADCs represents a significant advancement, with approved ADCs like Sacituzumab govitecan (Trodelvy) demonstrating its clinical utility.^[26]

Chemical Structure and Properties

The **Mal-va-mac-SN38** conjugate consists of three key components:

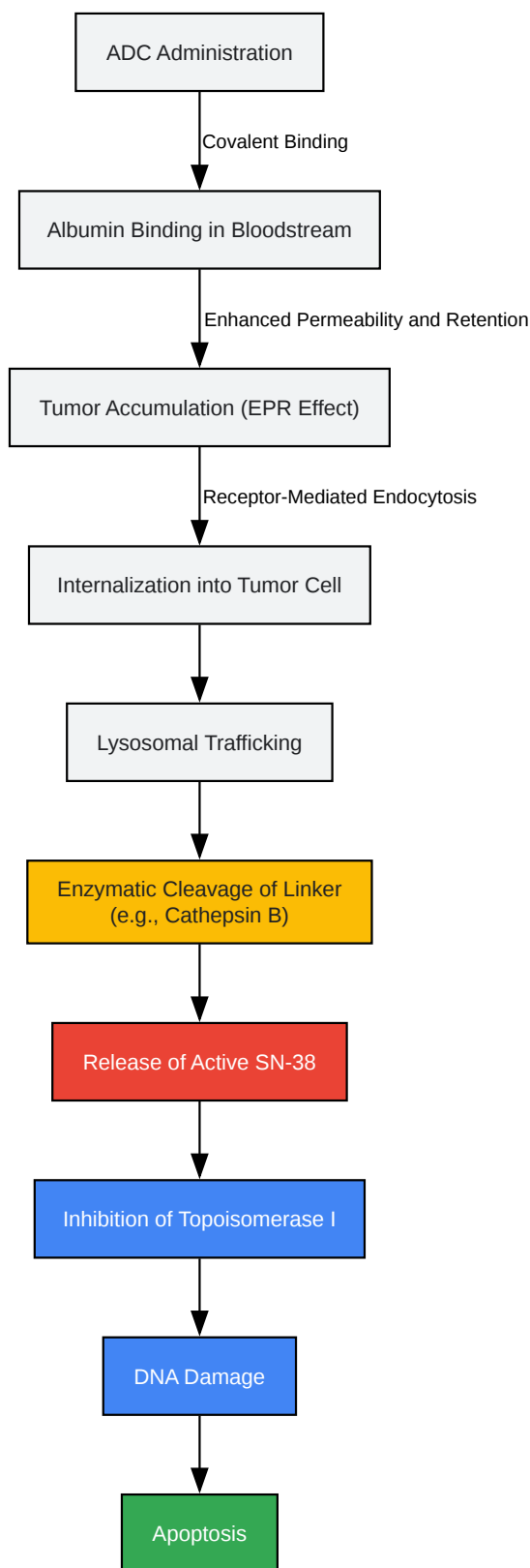
- **SN-38:** The cytotoxic payload that induces cancer cell death.
- **Linker:** A specialized linker containing a maleimide (Mal) group, a valine-alanine (va) dipeptide, and a self-immolative p-aminobenzyl alcohol (PABC) spacer, connected to a maleimidocaproyl (mac) group.
- **Albumin-Binding Moiety:** The maleimide group within the linker facilitates rapid and covalent binding to circulating albumin.

This design offers several advantages:

- **Enhanced Stability:** The formation of the HSA-va-mac-SN38 complex in vivo leads to remarkable stability in plasma.[\[21\]](#)[\[25\]](#)
- **Tumor Targeting:** The albumin-bound conjugate can preferentially accumulate in tumor tissues.[\[25\]](#)
- **Controlled Release:** The linker is designed to be cleaved by enzymes like cathepsin B, which are often overexpressed in the tumor microenvironment, leading to the specific release of the active SN-38 payload within the tumor.[\[25\]](#)

Mechanism of Action

The proposed mechanism of action for an ADC utilizing a **Mal-va-mac-SN38** linker-drug combination involves a series of sequential steps.



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Caption: Proposed mechanism of action for a **Mal-va-mac-SN38** based ADC.

The ADC, upon administration, rapidly binds to albumin. This complex circulates and accumulates in the tumor tissue through the enhanced permeability and retention (EPR) effect. The ADC is then internalized by tumor cells, and trafficked to lysosomes. Within the acidic and enzyme-rich environment of the lysosome, the linker is cleaved, releasing the potent SN-38 payload. SN-38 then inhibits topoisomerase I, leading to DNA damage and programmed cell death (apoptosis).

Quantitative Data Summary

The following tables summarize key quantitative data for SN-38 and ADCs utilizing similar linker-payload technologies. This data is essential for comparing efficacy and understanding the therapeutic potential.

Table 1: In Vitro Cytotoxicity of SN-38

Cell Line	IC50 (nM)	Cancer Type
SKOV-3	10.7	Ovarian
BT474 HerDR	7.3	Breast
MDA-MB-231	38.9	Breast
MCF-7	14.4	Breast
L540cy	113 ng/mL	Hodgkin's Lymphoma
Ramos	67 ng/mL	Burkitt's Lymphoma
Data compiled from multiple sources.		

Table 2: In Vivo Efficacy of SN-38 based ADCs

ADC	Xenograft Model	Dose	Tumor Growth Inhibition (TGI)
HW-4	NCI-N87 (Gastric)	10 mg/kg	116.8%
SY02-SN-38	CFPAC-1 (Pancreatic)	Not Specified	87.3%

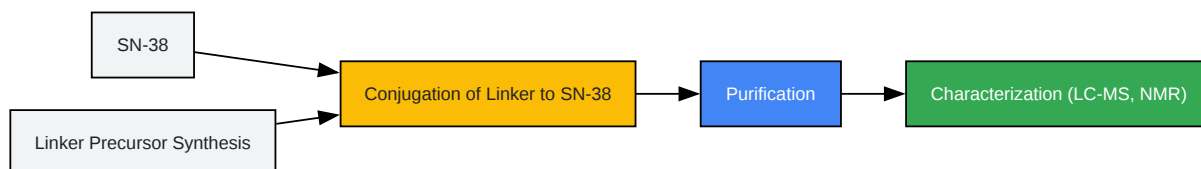
Data compiled from multiple sources.[9]

Experimental Protocols

Detailed methodologies are crucial for the successful development and evaluation of ADCs. Below are outlines for key experimental protocols.

Synthesis of Mal-va-mac-SN38

The synthesis of **Mal-va-mac-SN38** is a multi-step process. While specific reaction conditions are often proprietary, a general workflow can be outlined.



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Caption: General workflow for the synthesis of **Mal-va-mac-SN38**.

- **Hapten Synthesis:** SN-38 is chemically modified to introduce a functional group for linker conjugation.
- **Linker Synthesis:** The Mal-va-mac linker is synthesized separately. This typically involves peptide coupling and other organic chemistry reactions.
- **Conjugation:** The synthesized linker is then conjugated to the modified SN-38.

- **Purification and Characterization:** The final product is purified using techniques like chromatography and characterized by methods such as LC-MS and NMR to confirm its structure and purity.

In Vitro Cytotoxicity Assay

This assay determines the potency of the ADC against cancer cell lines.

- **Cell Culture:** Culture target cancer cell lines under appropriate conditions.
- **Treatment:** Seed cells in 96-well plates and treat with serial dilutions of the ADC, free SN-38, and a non-targeting control ADC.
- **Incubation:** Incubate the cells for a defined period (e.g., 72 hours).
- **Viability Assessment:** Measure cell viability using a suitable assay (e.g., MTT, CellTiter-Glo).
- **Data Analysis:** Calculate the IC₅₀ value, which is the concentration of the drug that inhibits cell growth by 50%.

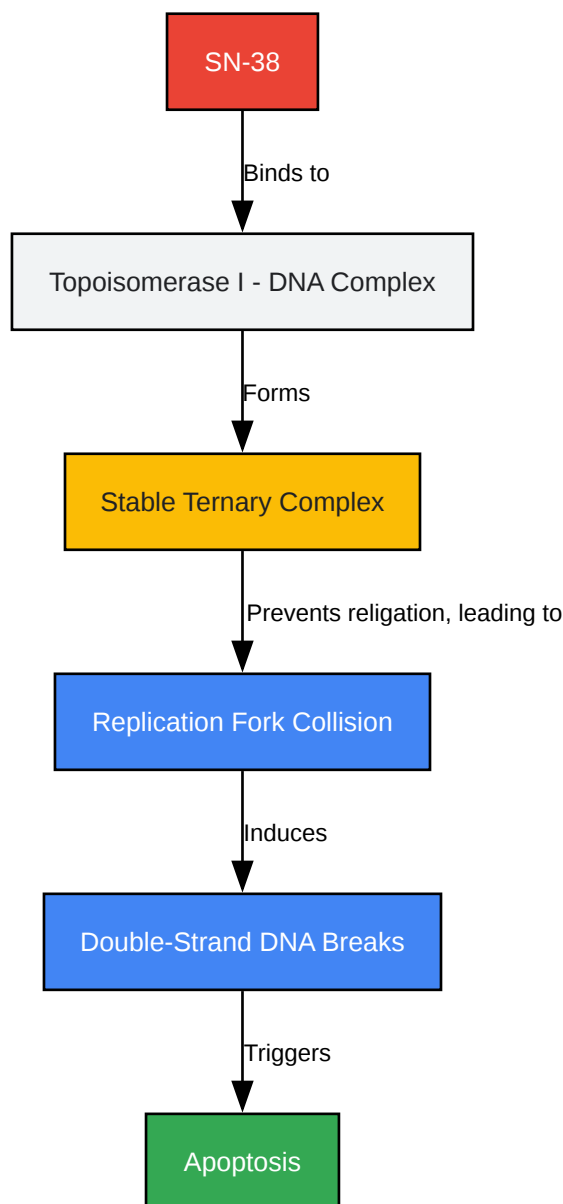
In Vivo Efficacy Studies

These studies evaluate the anti-tumor activity of the ADC in animal models.

- **Xenograft Model:** Implant human tumor cells subcutaneously into immunodeficient mice.
- **Treatment:** Once tumors reach a certain volume, randomize the mice into treatment groups (e.g., vehicle control, ADC, positive control). Administer the treatments via a suitable route (e.g., intravenous).
- **Tumor Measurement:** Measure tumor volume and body weight regularly.
- **Endpoint:** At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., histology, immunohistochemistry).
- **Data Analysis:** Calculate the tumor growth inhibition (TGI) for each treatment group.

Signaling Pathway of SN-38

SN-38's primary mechanism of action is the inhibition of topoisomerase I, which disrupts DNA replication and leads to apoptosis.



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Caption: Signaling pathway of SN-38 leading to apoptosis.

SN-38 stabilizes the covalent complex between topoisomerase I and DNA. This prevents the re-ligation of the DNA strand, and when the replication fork encounters this complex, it leads to the formation of lethal double-strand breaks, ultimately triggering apoptosis.

Conclusion

Mal-va-mac-SN38 represents a promising platform for the development of highly effective and stable ADCs. Its unique albumin-binding property, combined with the potent anti-tumor activity of SN-38, offers a compelling strategy for targeted cancer therapy. The detailed experimental protocols and understanding of its mechanism of action provided in this guide will be invaluable for researchers and drug developers working to advance this technology into the clinic. Further preclinical and clinical investigations are warranted to fully elucidate the therapeutic potential of ADCs incorporating **Mal-va-mac-SN38**.

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References

- 1. ClinicalTrials.gov [clinicaltrials.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 4. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 5. medchemexpress.cn [medchemexpress.cn]
- 6. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 7. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 8. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 9. cenmed.com [cenmed.com]
- 10. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 11. medchemexpress.com [medchemexpress.com]
- 12. Mal-va-mac-SN38 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 13. Topoisomerase I inhibitors Based ADCs: SN-38 & DXd | Biopharma PEG [biochempeg.com]
- 14. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]

- 15. researchgate.net [researchgate.net]
- 16. Pharmacometabolomics Reveals Irinotecan Mechanism of Action in Cancer Patients - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Antibody-drug conjugates targeting TROP-2 and incorporating SN-38: A case study of anti-TROP-2 sacituzumab govitecan - PMC [pmc.ncbi.nlm.nih.gov]
- 18. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 19. tandfonline.com [tandfonline.com]
- 20. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 21. medchemexpress.com [medchemexpress.com]
- 22. MAC glucuronide phenol-linked SN-38 | TargetMol [targetmol.com]
- 23. Selection of Payloads for Antibody-Drug Conjugates Targeting Ubiquitously Expressed Tumor-Associated Antigens: a Case Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. creative-biolabs.com [creative-biolabs.com]
- 25. Generation of anti-SN38 antibody for loading efficacy and therapeutic monitoring of SN38-containing therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 26. Recent Developments in ADC Technology: Preclinical Studies Signal Future Clinical Trends - PMC [pmc.ncbi.nlm.nih.gov]
- 27. Exploration of the antibody–drug conjugate clinical landscape - PMC [pmc.ncbi.nlm.nih.gov]
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